

# LY-195448: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LY-195448

Cat. No.: B1675599

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**LY-195448** is a synthetic phenethanolamine derivative that has demonstrated potent anti-mitotic and anti-tumor activity. Its primary mechanism of action involves the inhibition of microtubule assembly, leading to cell cycle arrest in the metaphase stage. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **LY-195448**. Detailed methodologies for key experiments, including in vitro microtubule polymerization assays and cell cycle analysis, are presented to facilitate further research and development.

## Chemical Structure and Properties

**LY-195448**, with the IUPAC name 4-[3-[(2R)-2-hydroxy-2-phenylethyl]amino]-3-methylbutylbenzamide, is a chiral molecule with a well-defined stereochemistry. Its chemical and physical properties are summarized in the table below.

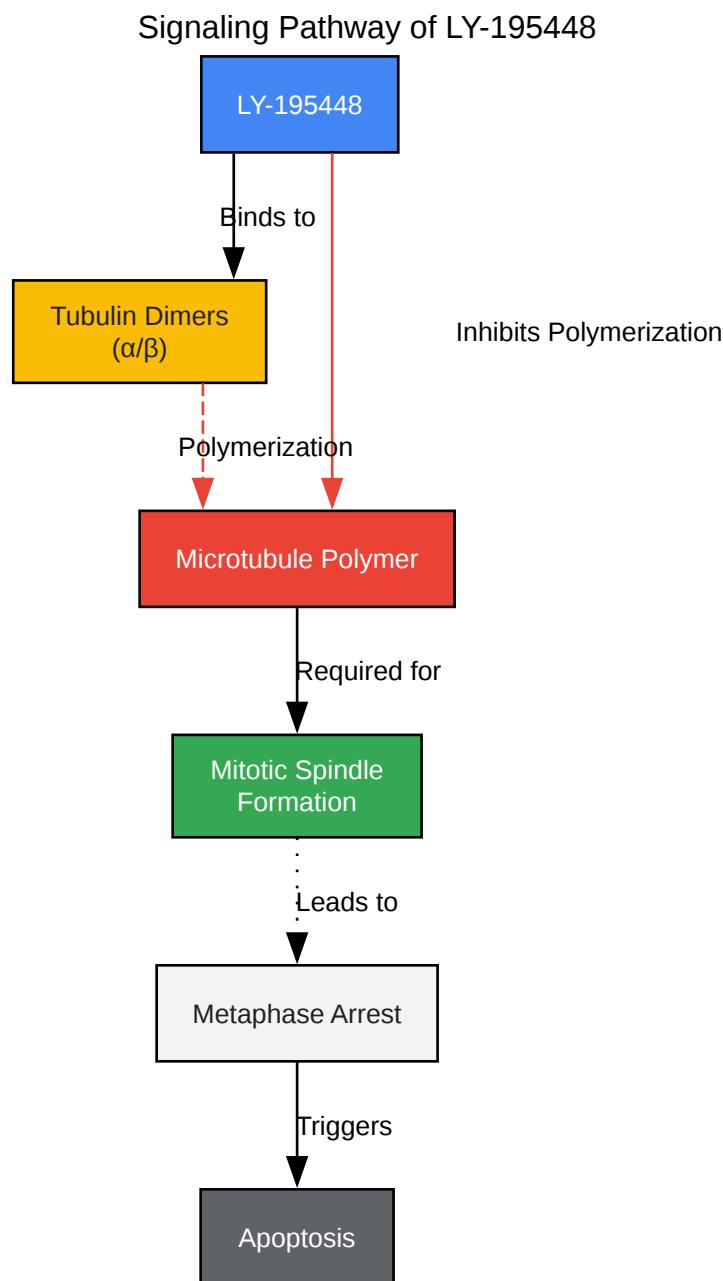
Property	Value	Reference
Chemical Formula	C <sub>20</sub> H <sub>26</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	326.43 g/mol	<a href="#">[1]</a>
SMILES	CC(C) (CCc1ccc(cc1)C(=O)N)NC-- INVALID-LINK--O	<a href="#">[1]</a>
InChI	InChI=1S/C20H26N2O2/c1-20(2,22-14-18(23)16-6-4-3-5-7-16)13-12-15-8-10-17(11-9-15)19(21)24/h3-11,18,22-23H,12-14H2,1-2H3,(H2,21,24)/t18-/m0/s1	<a href="#">[1]</a>
InChIKey	SYZWOOODCAMXPL-SFHVURJKSA-N	<a href="#">[1]</a>

Note: Specific physical properties such as melting point, boiling point, and detailed solubility data are not readily available in the public domain.

## Mechanism of Action: Inhibition of Microtubule Assembly

**LY-195448** exerts its cytotoxic effects by directly interfering with the dynamics of microtubules, essential components of the cytoskeleton involved in cell division, intracellular transport, and maintenance of cell shape. The primary mechanism involves the inhibition of tubulin polymerization, the process by which tubulin dimers assemble to form microtubules. This disruption of microtubule dynamics leads to a cascade of cellular events culminating in mitotic arrest and apoptosis.

The proposed signaling pathway for **LY-195448**'s action is depicted below:



[Click to download full resolution via product page](#)

Figure 1. Proposed signaling pathway of **LY-195448** leading to apoptosis.

## Biological Activity and Experimental Data

## In Vitro Anti-mitotic Activity

**LY-195448** has been shown to be a potent inducer of mitotic arrest in various cell lines. In a key study, a 4-hour exposure of Normal Rat Kidney (NRK) cells to 46  $\mu$ M (15  $\mu$ g/mL) of **LY-195448** resulted in a significant increase in the mitotic index.

Treatment	Duration	Mitotic Index (%)	Reference
Control	4 hours	4.9	<a href="#">[2]</a>
LY-195448 (46 $\mu$ M)	4 hours	18.5	<a href="#">[2]</a>

## Experimental Protocols

This assay is crucial for quantifying the direct inhibitory effect of **LY-195448** on microtubule formation.

**Objective:** To determine the half-maximal inhibitory concentration (IC50) of **LY-195448** on tubulin polymerization in a cell-free system.

### Materials:

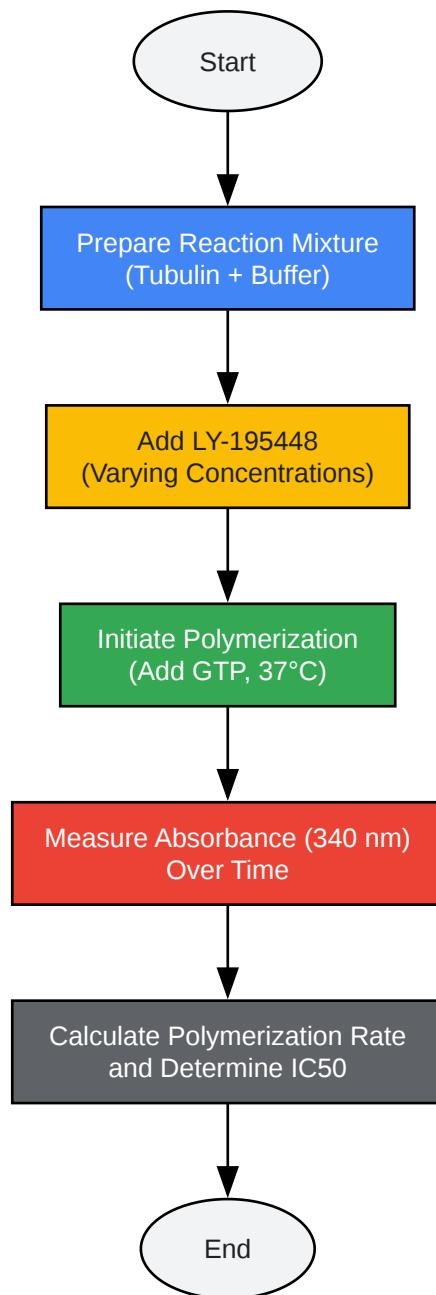
- Purified tubulin (>99%)
- GTP (Guanosine-5'-triphosphate)
- Polymerization buffer (e.g., 80 mM PIPES pH 6.9, 1 mM MgCl<sub>2</sub>, 1 mM EGTA)
- **LY-195448** stock solution (in DMSO)
- Microplate reader capable of measuring absorbance at 340 nm

### Methodology:

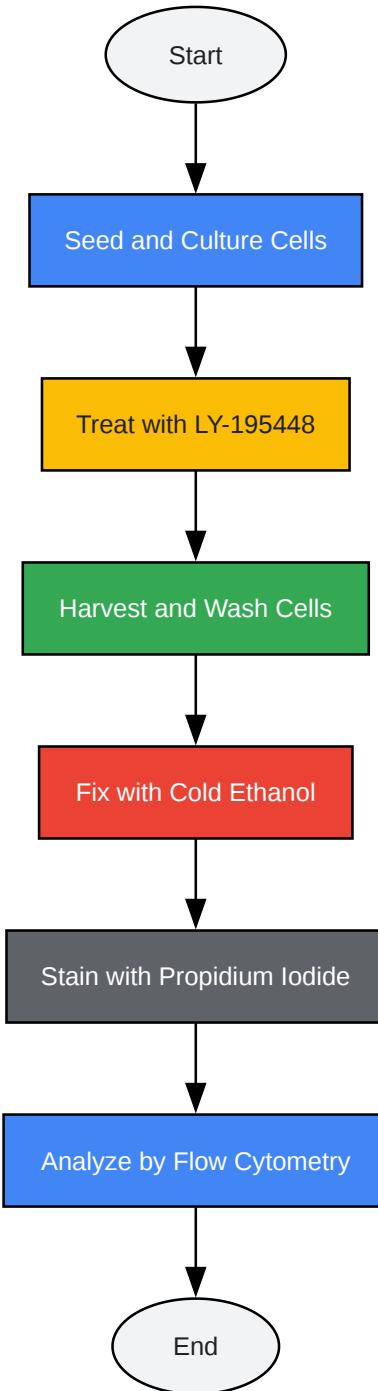
- Prepare a reaction mixture containing purified tubulin in polymerization buffer.
- Add varying concentrations of **LY-195448** to the reaction mixture. A vehicle control (DMSO) should be included.

- Initiate polymerization by adding GTP and incubating the plate at 37°C.
- Monitor the increase in absorbance at 340 nm over time, which corresponds to the extent of tubulin polymerization.
- Calculate the rate of polymerization for each concentration of **LY-195448**.
- Plot the polymerization rate against the logarithm of the **LY-195448** concentration to determine the IC50 value.

## Tubulin Polymerization Assay Workflow



## Cell Cycle Analysis Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Alterations in microtubule assembly caused by the microtubule-active drug LY195448 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. files.kempstoncontrols.com [files.kempstoncontrols.com]
- To cite this document: BenchChem. [LY-195448: A Technical Guide to its Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675599#ly-195448-chemical-structure-and-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

